

Synthesis of 3-(4-Sulfamoylphenyl)propanoic Acid: Application Notes and Protocols

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Compound of Interest

Compound Name: 3-(4-(Chlorosulfonyl)phenyl)propanoic acid

Cat. No.: B1363584

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Abstract

This document provides detailed application notes and protocols for the synthesis of 3-(4-sulfamoylphenyl)propanoic acid, a valuable building block in medicinal chemistry, particularly in the development of carbonic anhydrase inhibitors. The described synthetic pathway involves a three-step sequence starting from 4-aminocinnamic acid: Sandmeyer reaction to form the corresponding sulfonyl chloride, subsequent amination to the sulfonamide, and final catalytic hydrogenation of the carbon-carbon double bond to yield the target compound. This document outlines the detailed experimental procedures, quantitative data, and characterization of the final product.

Introduction

3-(4-Sulfamoylphenyl)propanoic acid is a key intermediate in the synthesis of various pharmaceutical agents. Its structure, featuring a sulfonamide group and a propanoic acid moiety, makes it a versatile scaffold for designing molecules that can interact with specific biological targets. The sulfonamide group is a well-known pharmacophore found in a wide range of drugs, including diuretics, anticonvulsants, and antibiotics. The propanoic acid tail can be further modified to enhance pharmacokinetic and pharmacodynamic properties. This

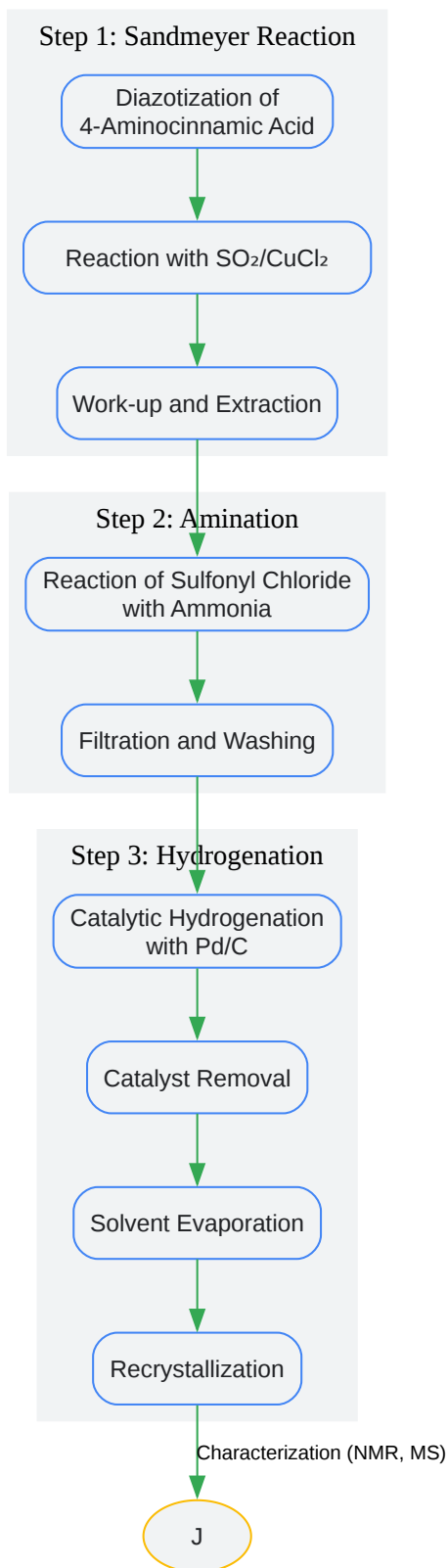
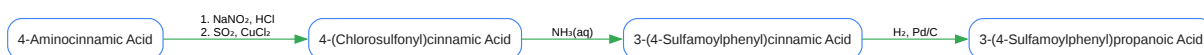
document provides a comprehensive guide for the laboratory-scale synthesis of this important compound.

Chemical Properties and Data

Property	Value	Reference
Molecular Formula	C ₉ H ₁₁ NO ₄ S	[1]
Molecular Weight	229.26 g/mol	[1]
CAS Number	90610-69-8	
Appearance	White to off-white solid	
Melting Point	164-166 °C	
Purity	>95%	

Synthesis Pathway

A logical and efficient synthetic route to 3-(4-sulfamoylphenyl)propanoic acid starting from 4-aminocinnamic acid is outlined below. The process involves three key transformations: diazotization followed by sulfonyl chloride formation (Sandmeyer reaction), amination, and hydrogenation.



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References

- 1. 3-(4-Sulfamoylphenyl)propanoic acid | C₉H₁₁NO₄S | CID 3161908 - PubChem [pubchem.ncbi.nlm.nih.gov]
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